

The Discovery of 5-O-Demethyl-28-hydroxy-Avermectin A1a: A Technical Whitepaper

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Compound of Interest

Compound Name: 5-O-Demethyl-28-hydroxy-Avermectin A1a

Cat. No.: B15584968

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Introduction

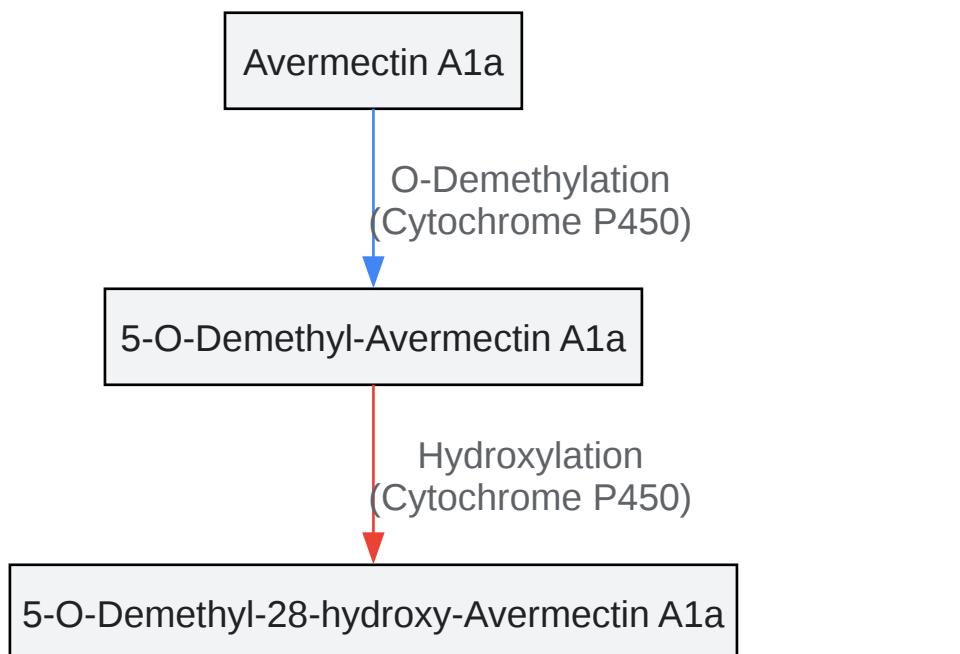
Avermectins, a class of 16-membered macrocyclic lactones produced by the soil actinomycete *Streptomyces avermitilis*, are potent anthelmintic and insecticidal agents. Their complex structure, however, makes them susceptible to degradation under various environmental and metabolic conditions. Understanding the degradation pathways and products of avermectins is crucial for ensuring drug efficacy, safety, and stability. This technical guide focuses on the discovery and characterization of **5-O-Demethyl-28-hydroxy-Avermectin A1a**, a significant degradation product of Avermectin A1a. While direct discovery literature for this specific degradant is not extensively detailed, its formation is consistent with established metabolic pathways of avermectins, primarily through oxidative processes. This document synthesizes available data on avermectin degradation to provide a comprehensive overview of the likely formation, experimental protocols for identification, and quantitative analysis of this compound.

Proposed Metabolic Formation Pathway

The formation of **5-O-Demethyl-28-hydroxy-Avermectin A1a** from Avermectin A1a is hypothesized to occur via a two-step oxidative metabolic process, commonly mediated by cytochrome P450 enzymes in biological systems. The pathway involves two key transformations:

- O-Demethylation: The methoxy group at the C5 position of the oleandrose sugar moiety is removed.
- Hydroxylation: A hydroxyl group is introduced at the C28 position of the aglycone.

These reactions are typical for the metabolism of xenobiotics, including many pharmaceutical compounds.



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